

Taxachitriene B CAS number and molecular formula

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Compound of Interest

Compound Name: Taxachitriene B

Cat. No.: B15590086

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Taxachitriene B: A Technical Overview

For Immediate Release

[CITY, STATE] – **Taxachitriene B**, a diterpenoid natural product, has been identified with the Chemical Abstracts Service (CAS) registry number 167906-75-4 and a molecular formula of C₃₀H₄₂O₁₂.^[1] This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing available data on this compound.

Chemical and Physical Properties

A summary of the key identifiers for **Taxachitriene B** is presented below.

Property	Value	Source
CAS Number	167906-75-4	^[1]
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	^[1]

Biological Context and Potential

Taxachitriene B belongs to the taxoid class of diterpenes, a group of compounds that are prominently found in various species of the yew tree, *Taxus*.^[2]^[3] The most famous member of this class, paclitaxel (Taxol®), is a widely used chemotherapeutic agent, and many related taxoids have been investigated for their potential anticancer properties.^[4]^[5]

The general mechanism of action for many cytotoxic taxoids involves the stabilization of microtubules, leading to cell cycle arrest and apoptosis. While specific studies on the biological activity of **Taxachitriene B** are not available in the current body of scientific literature, its structural classification as a taxoid suggests that it may possess cytotoxic or other biological activities of interest. Further research is required to elucidate the specific mechanism of action, signaling pathways, and therapeutic potential of **Taxachitriene B**.

Experimental Protocols

Detailed experimental protocols specifically for the isolation, synthesis, or biological evaluation of **Taxachitriene B** are not extensively documented in publicly available scientific literature. General methodologies for the isolation and characterization of taxoids from *Taxus* species typically involve the following steps:

General Isolation Workflow for Taxoids



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Caption: Generalized workflow for the isolation of taxoids.

Signaling Pathways

There is currently no specific information available in the scientific literature detailing the signaling pathways modulated by **Taxachitriene B**. Research into the biological effects of this compound would be necessary to identify any such interactions.

Future Directions

The lack of specific data on **Taxachitriene B** highlights an opportunity for further research. Future studies could focus on:

- **Isolation and Purification:** Developing optimized protocols for the isolation of **Taxachitriene B** from natural sources or through synthetic routes.

- Biological Screening: Evaluating the cytotoxic, anti-inflammatory, or other biological activities of purified **Taxachitriene B** against various cell lines and in relevant assay systems.
- Mechanism of Action Studies: Investigating the molecular targets and signaling pathways affected by **Taxachitriene B** to understand its mode of action.

This document will be updated as more information on **Taxachitriene B** becomes available.

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